Spectroscopic Profile of Disperse Orange 149: A Technical Guide

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Compound of Interest

Compound Name:	*Disperse orange 149*
CAS No.:	*151126-94-2*
Cat. No.:	*B1174647*

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This technical guide provides a comprehensive overview of the spectroscopic data for the azo dye, **Disperse Orange 149** (CAS No: 85136-74-9). Due to the limited availability of directly published experimental spectra for this specific compound, this document presents a combination of reported data for structurally similar compounds and predicted values based on its chemical structure. The information herein is intended to serve as a valuable resource for the identification, characterization, and analysis of **Disperse Orange 149** in various research and development applications.

Chemical Structure

Disperse Orange 149 is a monoazo dye characterized by a pyridone-based coupling component. Its chemical structure is provided below:

IUPAC Name: 6-hydroxy-4-methyl-2-oxo-5-((4-(phenyldiazenyl)phenyl)diazenyl)-1-(3-isopropoxypropyl)-1,2-dihydropyridine-3-carbonitrile

Molecular Formula: $C_{25}H_{26}N_6O_3$

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Molecular Weight: 458.51 g/mol

Spectroscopic Data Summary

The following tables summarize the expected and reported spectroscopic data for **Disperse Orange 149**. This data is compiled from analyses of similar azo dye structures and general spectroscopic principles.

UV-Visible (UV-Vis) Spectroscopy

Parameter	Value (in Methanol)	Remarks
λmax	~420 nm	A high-performance liquid chromatographic (HPLC) method with a diode array detector (DAD) has been used to determine Disperse Orange 149 at 420 nm.[1] This absorption is characteristic of the π → π* transition of the extended azo-conjugated system.

Infrared (IR) Spectroscopy

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group
~3400	O-H Stretch	Hydroxyl group (tautomeric form)
~3100-3000	C-H Stretch	Aromatic/Vinyl C-H
~2950-2850	C-H Stretch	Aliphatic C-H
~2220	C≡N Stretch	Nitrile group
~1650	C=O Stretch	Pyridone carbonyl
~1590, 1490	C=C Stretch	Aromatic rings
~1450	N=N Stretch	Azo group
~1250	C-O Stretch	Ether linkage

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted in $CDCl_3$)

^{1}H-NMR

Chemical Shift (δ, ppm)	Multiplicity	Number of Protons	Assignment
7.9 - 7.4	m	9H	Aromatic protons
4.1	t	2H	-N-CH_2-
3.6	sept	1H	-O-$CH(CH_3)_2$
3.4	t	2H	-O-CH_2-
2.5	s	3H	-CH_3 (pyridone ring)
2.0	p	2H	-CH_2-CH_2-CH_2-
1.2	d	6H	-$CH(CH_3)_2$

^{13}C-NMR

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Chemical Shift (δ, ppm)	Assignment
~162	C=O (pyridone)
~155	C-OH (pyridone)
~153, 148, 145, 131, 129, 125, 122	Aromatic/Azo-linked carbons
~117	C≡N
~105, 95	Pyridone ring carbons
~72	-O-CH(CH_3)$_2$
~68	-O-CH_2-
~45	-N-CH_2-
~29	-CH_2-CH_2-CH_2-
~22	-CH(CH_3)$_2$
~18	-CH_3 (pyridone ring)

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for a solid dye sample like **Disperse Orange 149**.

UV-Visible Spectroscopy

- Sample Preparation: Prepare a stock solution of **Disperse Orange 149** in a suitable spectroscopic grade solvent (e.g., methanol, ethanol, or acetonitrile) at a concentration of approximately 1 mg/mL. From the stock solution, prepare a series of dilutions to determine an optimal concentration that gives an absorbance reading between 0.1 and 1.0.
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Blanking: Fill a quartz cuvette with the pure solvent to be used for the sample analysis and use it as a blank to zero the instrument.

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- Data Acquisition: Rinse the sample cuvette with a small amount of the sample solution before filling it. Record the absorption spectrum over a wavelength range of 200-800 nm.
- Data Analysis: Identify the wavelength of maximum absorbance (λmax).

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR): Place a small amount of the solid **Disperse Orange 149** powder directly onto the ATR crystal. Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Background Scan: Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Data Acquisition: Record the IR spectrum of the sample, typically in the range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Disperse Orange 149** in about 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, DMSO-d_6) in a clean, dry NMR tube. Ensure the sample is fully dissolved.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Instrument Setup: Insert the sample into the spectrometer. The instrument will be locked onto the deuterium signal of the solvent and shimmed to optimize the magnetic field homogeneity.
- Data Acquisition: Acquire the ^{1}H-NMR spectrum. Following this, acquire the ^{13}C-NMR spectrum. Additional experiments like COSY, HSQC, and HMBC can be performed to aid in structural elucidation.

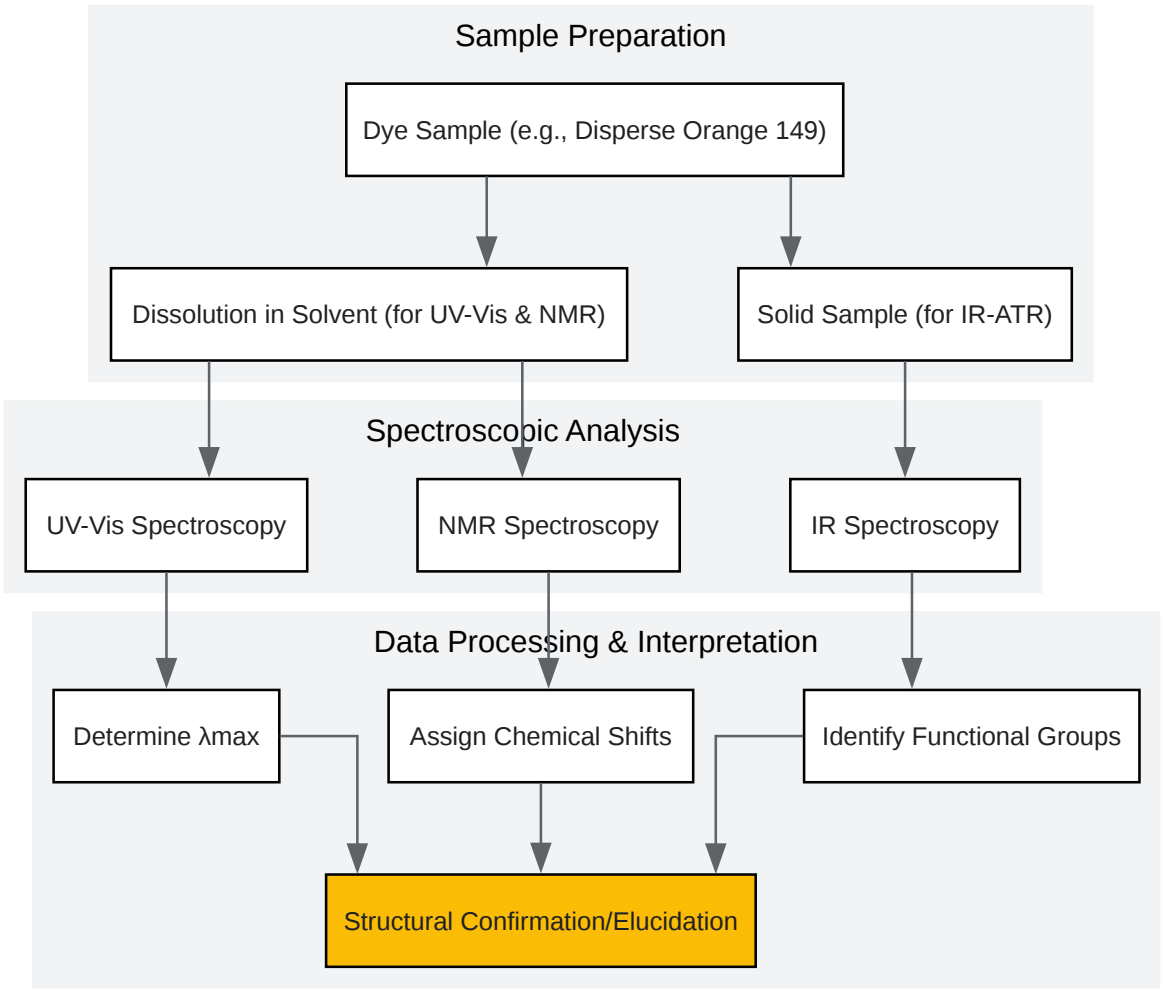
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- Data Processing and Analysis: Process the raw data (FID) by applying a Fourier transform. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS). Integrate the ^{1}H signals and identify the chemical shifts and coupling patterns to assign the resonances to the protons in the molecule. Assign the resonances in the ^{13}C spectrum to the corresponding carbon atoms.

Workflow for Spectroscopic Analysis

The following diagram illustrates a general workflow for the spectroscopic analysis of a dye sample.

General Workflow for Spectroscopic Analysis of a Dye Sample



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Caption: A flowchart illustrating the general workflow for the spectroscopic analysis of a dye sample, from preparation to data interpretation.

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References

- 1. researchgate.net [researchgate.net]
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